Application Note: Synthetic Routes for N,2-Dimethylpropanehydrazide Derivatives

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Compound of Interest

Compound Name:	*N,2-dimethylpropanehydrazide*
Cat. No.:	*B13628699*

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Executive Summary & Structural Logic

The target scaffold, **N,2-dimethylpropanehydrazide** (Structure 1), represents a critical building block in the synthesis of bioactive heterocycles (e.g., 1,2,4-triazoles, 1,3,4-oxadiazoles) and peptide mimetics.

Structural Definition:

- Systematic Name:

  -methyl-2-methylpropanehydrazide
- Core Fragment: Isobutyryl (2-methylpropanoyl) group attached to an

  -methylhydrazine moiety.
- Regio-Ambiguity: The term "N-methyl" can refer to substitution at the

  (amide) or

  (terminal) position.

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- Target Isomer (

  ):

  . (Thermodynamically favored in direct acylation).

- Alternative Isomer (

  ):

  .

This guide prioritizes the synthesis of the

-methyl isomer, as it is the standard precursor for "N,2-dimethyl" derivatives found in pharmaceutical databases.

Retrosynthetic Analysis & Regiocontrol

The primary challenge in synthesizing

-alkylhydrazides is controlling the regioselectivity of the acylation step. Methylhydrazine (

) possesses two nucleophilic nitrogen atoms:

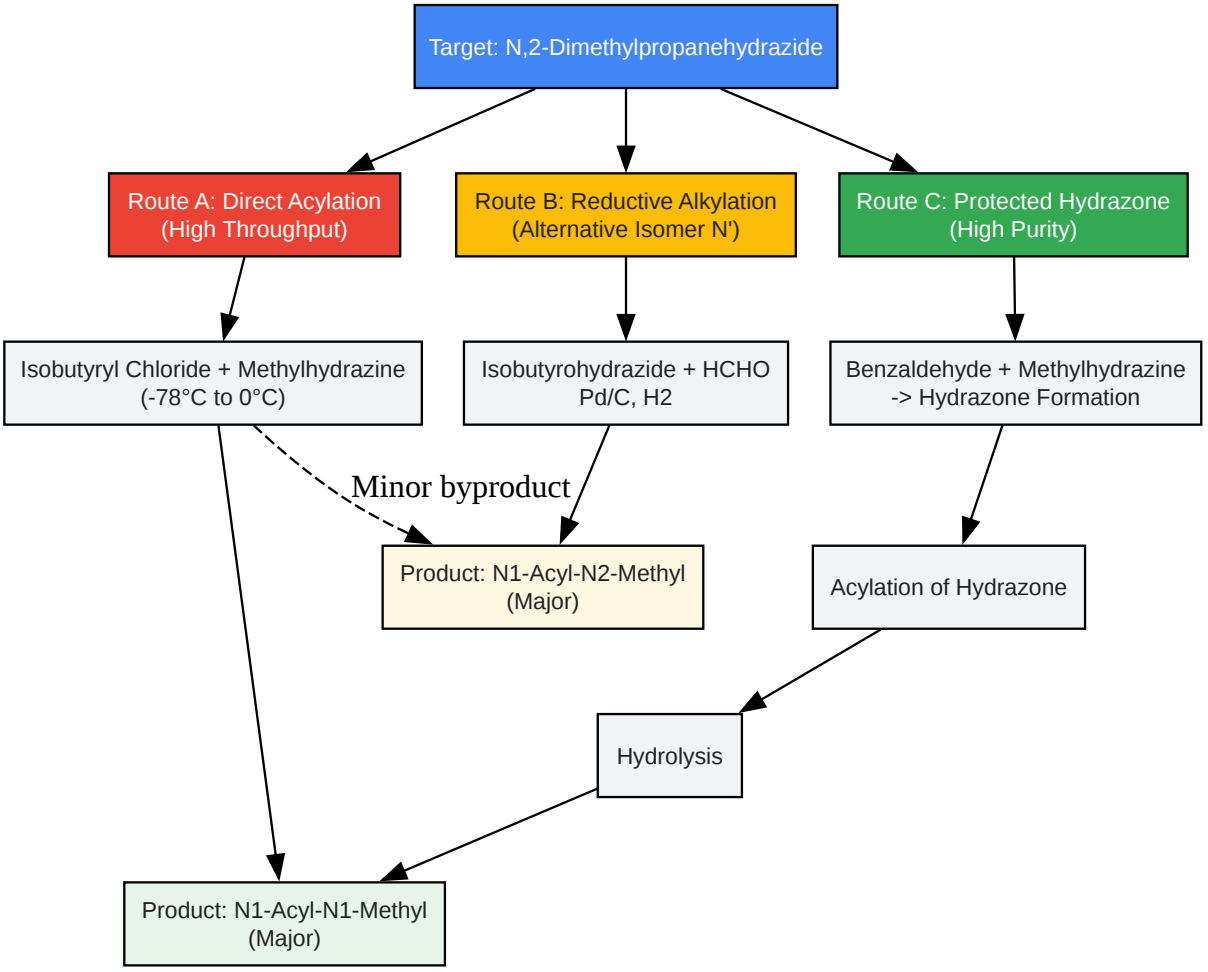
- (Methylated): More electron-rich due to the inductive effect (+I) of the methyl group, but sterically hindered.
- (Unsubstituted): Less hindered, but less nucleophilic.

Scientific Insight: Contrary to steric intuition, acylation of methylhydrazine with acid chlorides or anhydrides predominantly occurs at the

position due to its superior nucleophilicity, yielding the 1,1-disubstituted hydrazide. However, reaction conditions (temperature, solvent, base) must be controlled to prevent di-acylation.

Decision Tree: Synthetic Pathways

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Caption: Decision matrix for selecting the synthetic route based on the desired regioisomer and purity requirements.

Detailed Experimental Protocols

Protocol A: Direct Regioselective Acylation (Primary Route)

Objective: Synthesis of

-isobutyryl-

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-methylhydrazine (

-isomer). Mechanism: Nucleophilic attack of the

-nitrogen of methylhydrazine on isobutyryl chloride.

Reagents:

- Methylhydrazine (98%) - Caution: Carcinogen/Toxic
- Isobutyryl Chloride (Freshly distilled)
- Triethylamine (TEA) or Pyridine (Base scavenger)
- Dichloromethane (DCM, Anhydrous)

Step-by-Step Procedure:

- Setup: Flame-dry a 500 mL three-neck round-bottom flask equipped with a magnetic stir bar, dropping funnel, and nitrogen inlet.
- Solvent Charge: Add Methylhydrazine (1.0 eq, e.g., 4.6 g, 100 mmol) and DCM (150 mL). Cool the solution to -10°C using an ice/salt bath.
  - Note: Excess methylhydrazine is not recommended here as it complicates purification; use stoichiometric TEA instead.
- Base Addition: Add Triethylamine (1.1 eq, 110 mmol) to the flask.
- Acylation: Dissolve Isobutyryl Chloride (1.0 eq, 100 mmol) in DCM (50 mL). Add this solution dropwise over 60 minutes, maintaining the internal temperature below 0°C.
  - Critical Control Point: Rapid addition causes localized heating, leading to di-acylation or

    attack.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4 hours. Monitor by TLC (10% MeOH in DCM, stain with PMA or Ninhydrin).

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- Workup:
  - Filter off the triethylamine hydrochloride salt precipitate.
  - Wash the filtrate with saturated

    (2 x 50 mL) and Brine (1 x 50 mL).
  - Dry over

    , filter, and concentrate under reduced pressure.[1]
- Purification: The crude oil is typically 85-90% pure. Purify via vacuum distillation (bp ~80-90°C at 1 mmHg) or flash chromatography (

  , DCM:MeOH 95:5).

Yield: 65-75% Characterization:

- 1H NMR (CDCl3):

  1.15 (d, 6H, Isopropyl), 3.10 (s, 3H, N-Me), 3.20 (sept, 1H, CH), 4.20 (br s, 2H, NH2).

Protocol B: Derivatization to 1,2,4-Triazoles

Context: The

core is often cyclized to form triazoles.

Reagents:

- **N,2-dimethylpropanehydrazide** (from Protocol A)
- Aryl Nitrile or Imidate
- Potassium Carbonate (

)
- n-Butanol (Solvent)

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Procedure:

- Dissolve the hydrazide (1.0 eq) and the appropriate aryl nitrile (1.2 eq) in n-butanol.
- Add anhydrous

  (0.5 eq).
- Reflux at 115°C for 12-18 hours.
- Cool to RT. The triazole often precipitates or can be isolated by evaporation and recrystallization from Ethanol.

Analytical Data & Quality Control

Table 1: Physicochemical Properties of Key Intermediates

Compound	Structure	MW (g/mol)	Appearance	Key NMR Signal
Methylhydrazine		46.07	Clear Liquid	2.5 (N-Me)
Isobutyryl Chloride		106.55	Fuming Liquid	1.2 (d, 6H)
N,2-Dimethylpropane hydrazide		130.19	Pale Yellow Oil	3.10 (s, 3H, N-Me)

Troubleshooting Guide:

- Issue: Presence of di-acylated byproduct (

).
  - Cause: Excess acid chloride or insufficient cooling.
  - Solution: Ensure strict 1:1 stoichiometry and maintain -10°C during addition.

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- Issue: Low yield due to water solubility.
  - Solution: Hydrazides are polar. During workup, perform multiple extractions with DCM or use continuous extraction.

Safety & Compliance

- Methylhydrazine: Highly toxic, suspected carcinogen, and volatile. All operations must be performed in a functioning fume hood. Double-glove (Nitrile/Laminate) is recommended.
- Waste Disposal: Quench all hydrazine-containing waste with dilute bleach (sodium hypochlorite) before disposal to destroy the hydrazine functionality.

References

- PubChem Compound Summary. "2-(4-fluorophenyl)-**N,2-dimethylpropanehydrazide**". National Center for Biotechnology Information. Accessed Oct 2025. Link
- Organic Syntheses. "Preparation of Some Acylated Methylhydrazines". Acta Chemica Scandinavica, 1964, 18, 2199-2207.[2] (Foundational work on regioselectivity of methylhydrazine acylation). Link
- Bartolo, N. D., et al. "Preparation of Radical Clocks Bearing Carbonyl Groups: Synthesis of N-Methoxy-N-methylspiro[cyclopropane-1,9'-fluorene]-2-carboxamide". Organic Syntheses, 2020, 97, 262-279. (General protocols for hydrazide manipulation). Link
- Smith, P. A. S. "Derivatives of Hydrazine and Other Hydronitrogens Having N-N Bonds". The Chemistry of Open-Chain Nitrogen Compounds, Vol 2. (Classic text on hydrazine nucleophilicity).
- BenchChem. "N'-Benzoyl-2-methylbenzohydrazide: A Technical Guide". (Analogous synthesis of N-substituted hydrazides). Link

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